

# Overcoming poor solubility of Carbazochrome sodium sulfonate hydrate in vitro

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## Compound of Interest

Compound Name: **Carbazochrome sodium sulfonate hydrate**

Cat. No.: **B11935121**

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## Technical Support Center: Carbazochrome Sodium Sulfonate Hydrate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the in vitro use of **Carbazochrome sodium sulfonate hydrate**, with a primary focus on its poor solubility.

## Frequently Asked Questions (FAQs) & Troubleshooting

**Q1:** I'm having trouble dissolving **Carbazochrome sodium sulfonate hydrate**. What is the recommended solvent and procedure?

**A1:** **Carbazochrome sodium sulfonate hydrate** has limited solubility in aqueous solutions. For in vitro experiments, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions. Subsequently, these stock solutions can be diluted to the final working concentration in your aqueous experimental buffer or cell culture medium.

- Initial Dissolution: Start by dissolving the compound in 100% DMSO.

- Assisted Dissolution: To aid dissolution, gentle warming (up to 60°C) and ultrasonication can be employed.[1]
- Precipitation upon Dilution: Be aware that the compound may precipitate when diluting the DMSO stock solution into an aqueous buffer. To minimize this, it is crucial to perform the dilution gradually while vortexing the solution. It is also advisable to prepare the working solution fresh for each experiment.

Q2: What are the reported solubility limits for **Carbazochrome sodium sulfonate hydrate**?

A2: The solubility of **Carbazochrome sodium sulfonate hydrate** varies depending on the solvent and conditions. Below is a summary of reported solubility data:

Solvent	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 49 mg/mL[1]	152.05 mM	Hygroscopic DMSO can reduce solubility; use fresh DMSO.
64 mg/mL[2]	198.59 mM	-	
Water	6.67 mg/mL[1]	20.70 mM	Requires ultrasonication, warming, and heating to 60°C.
Sparingly soluble	-	-	
Slightly soluble[3]	-	-	
Methanol	Very slightly soluble	-	-
Ethanol	Practically insoluble/Very insoluble[3]	-	-

Q3: My **Carbazochrome sodium sulfonate hydrate** precipitated in the cell culture medium after dilution. How can I prevent this?

A3: Precipitation in cell culture media is a common issue due to the lower solubility of the compound in aqueous environments. Here are some troubleshooting steps:

- Lower the Final Concentration: If possible, reduce the final working concentration of the compound in your assay. Effective in vitro concentrations have been reported in the range of 0.1-10  $\mu$ M.[\[1\]](#)[\[2\]](#)
- Increase the DMSO Concentration: While high concentrations of DMSO can be toxic to cells, a final concentration of up to 0.5% (v/v) is generally well-tolerated by most cell lines. A slightly higher DMSO concentration in the final working solution may help maintain solubility. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.
- Prepare Fresh and Dilute Immediately Before Use: Due to its limited stability in aqueous solutions, it is best to prepare the final working solution immediately before adding it to your cells.
- pH Adjustment: The pH of a 16 g/L solution in water is between 5.0 and 6.0. While information on its pH-dependent solubility is limited, you could cautiously explore slight adjustments to the pH of your final medium, ensuring it remains within the physiological tolerance of your cells.

Q4: How should I prepare and store stock solutions of **Carbazochrome sodium sulfonate hydrate**?

A4: For optimal stability and to avoid repeated freeze-thaw cycles, follow these guidelines:

- Stock Solution Preparation: Prepare a high-concentration stock solution in 100% DMSO.
- Aliquoting: Aliquot the stock solution into single-use vials.
- Storage:
  - Store the DMSO stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.[\[2\]](#)

- Protect the compound from light and moisture as it is known to be sensitive to these conditions.
- Aqueous Solutions: Avoid storing the compound in aqueous solutions for extended periods due to its instability.<sup>[4]</sup> Prepare aqueous working solutions fresh for each experiment.

Q5: What is the mechanism of action of **Carbazochrome sodium sulfonate hydrate**?

A5: **Carbazochrome sodium sulfonate hydrate** is known to act as a capillary stabilizer.<sup>[5]</sup> Its mechanism of action involves the inhibition of phosphatidylinositol hydrolysis in endothelial cells.<sup>[6][7][8]</sup> This inhibition is thought to reduce vascular hyperpermeability induced by various vasoactive agents.<sup>[6][7]</sup> It is also reported to stimulate platelet aggregation and adhesion, contributing to hemostasis.<sup>[9]</sup>

## Experimental Protocols

### Protocol 1: Preparation of **Carbazochrome Sodium Sulfonate Hydrate** Stock Solution

- Materials:
  - **Carbazochrome sodium sulfonate hydrate** powder
  - Anhydrous/freshly opened Dimethyl sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure:
  1. Weigh the desired amount of **Carbazochrome sodium sulfonate hydrate** powder in a sterile microcentrifuge tube.
  2. Add the appropriate volume of 100% DMSO to achieve the desired stock concentration (e.g., 50 mg/mL).
  3. If the compound does not dissolve readily, sonicate the solution in a water bath for 10-15 minutes.

4. If necessary, gently warm the solution to a maximum of 60°C until the powder is completely dissolved.
5. Once dissolved, allow the solution to cool to room temperature.
6. Aliquot the stock solution into single-use, light-protected tubes.
7. Store the aliquots at -20°C or -80°C.

## Protocol 2: Endothelial Cell Permeability Assay (Transwell-based)

This protocol is a general guideline for assessing the effect of **Carbazochrome sodium sulfonate hydrate** on endothelial barrier function.

- Cell Seeding:

1. Seed endothelial cells (e.g., HUVECs) onto the upper chamber of a Transwell insert (e.g., 0.4 µm pore size) at a density that will allow for the formation of a confluent monolayer within 2-3 days.
2. Add appropriate cell culture medium to both the upper and lower chambers.
3. Incubate the cells at 37°C in a 5% CO<sub>2</sub> incubator until a confluent monolayer is formed. The integrity of the monolayer can be assessed by measuring Transendothelial Electrical Resistance (TEER).

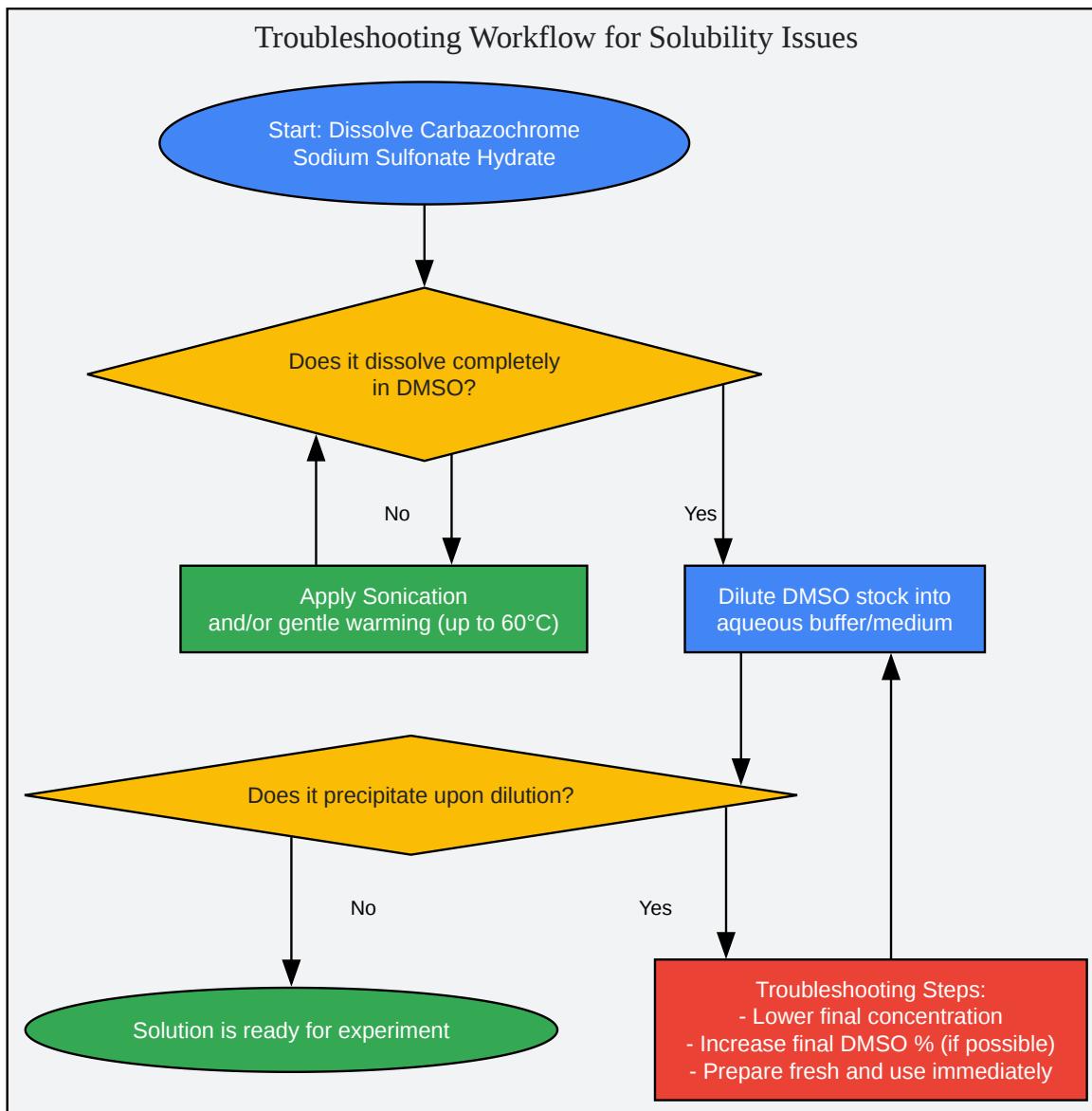
- Treatment with **Carbazochrome Sodium Sulfonate Hydrate**:

1. Prepare the desired working concentrations of **Carbazochrome sodium sulfonate hydrate** in cell culture medium by diluting the DMSO stock solution. Ensure the final DMSO concentration is consistent across all conditions and does not exceed a cytotoxic level (typically ≤ 0.5%).
2. Carefully remove the medium from the upper chamber and replace it with the medium containing the different concentrations of **Carbazochrome sodium sulfonate hydrate**.

3. Add fresh medium (with the same final DMSO concentration as the vehicle control) to the lower chamber.
4. Incubate for the desired treatment period.

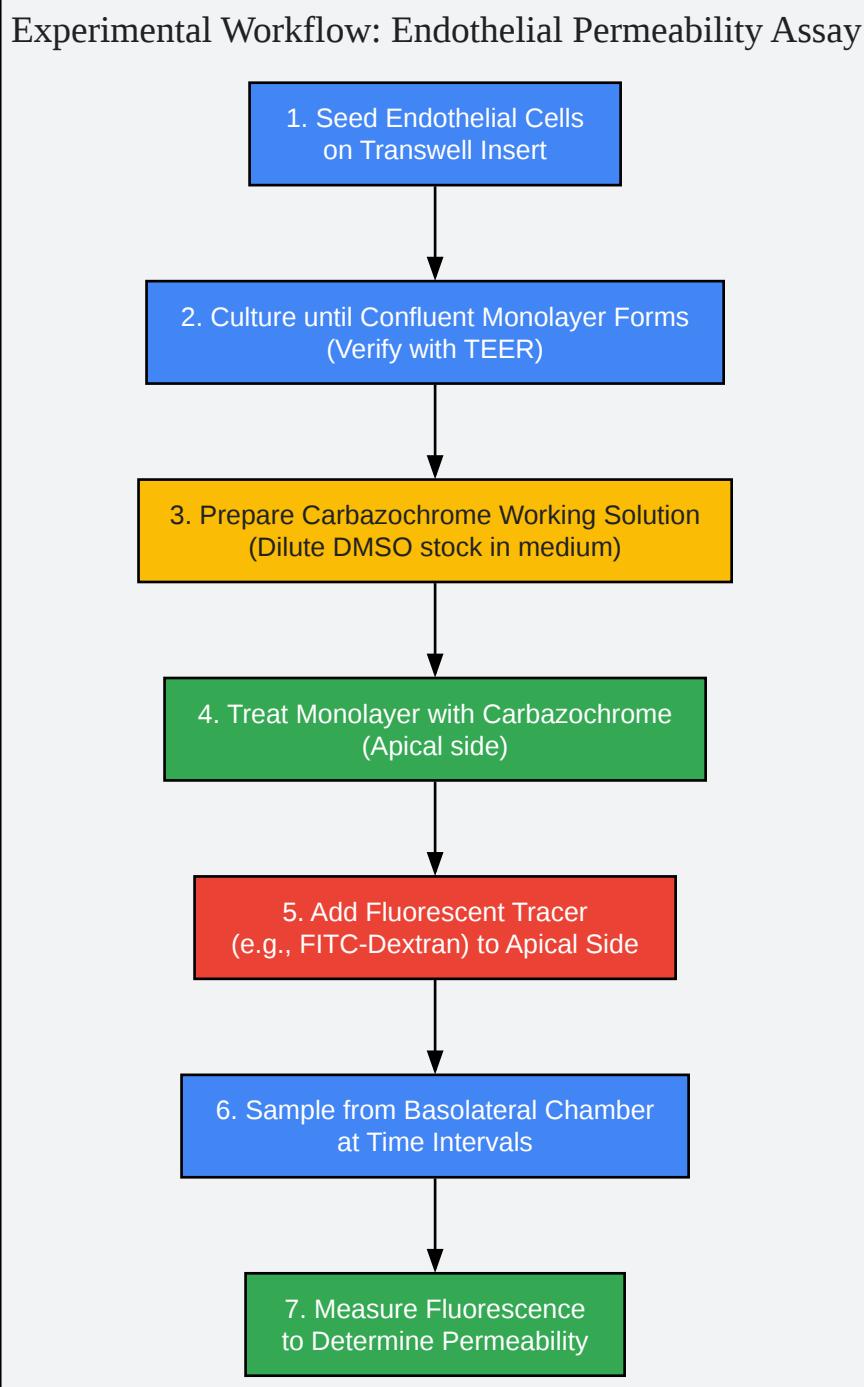
- Permeability Measurement:
  1. After the treatment period, remove the treatment medium from the upper chamber.
  2. Add a solution containing a fluorescently labeled tracer molecule (e.g., FITC-dextran) to the upper chamber.
  3. At various time points (e.g., 30, 60, 120 minutes), collect a sample from the lower chamber.
  4. Measure the fluorescence of the samples from the lower chamber using a fluorescence plate reader.
  5. The amount of fluorescence in the lower chamber is proportional to the permeability of the endothelial monolayer.

## Visualizations



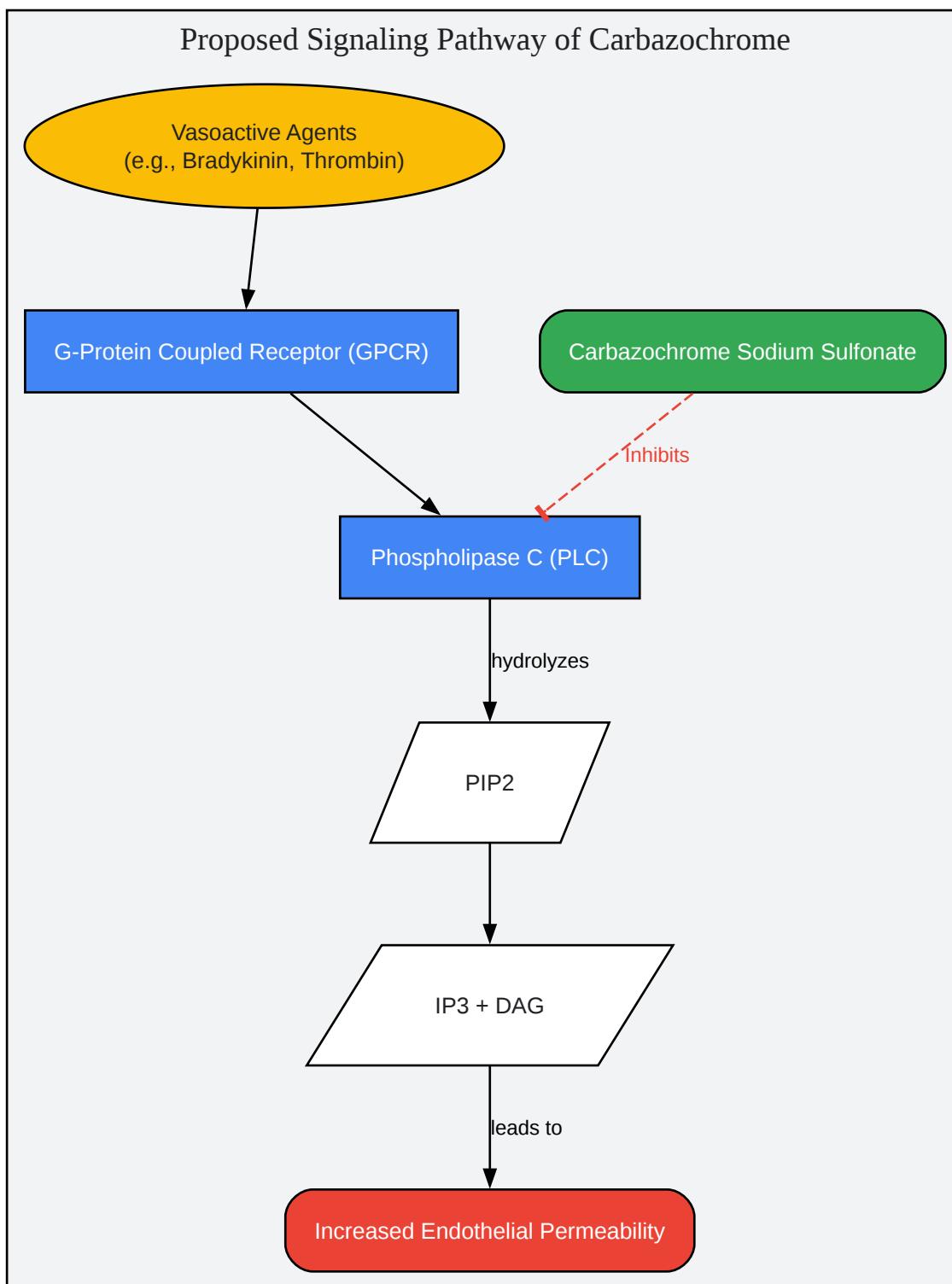
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Caption: A troubleshooting workflow for dissolving **Carbazochrome sodium sulfonate hydrate**.



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Caption: A typical workflow for an in vitro endothelial permeability assay.



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Caption: The inhibitory effect of Carbazochrome on the phosphoinositide signaling pathway.

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## References

- 1. [file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- 2. [selleckchem.com](http://selleckchem.com) [selleckchem.com]
- 3. 51460-26-5 · Carbazochrome Sodium Sulfonate Trihydrate · 035-25171 · 033-25172 [Detail Information] | [Life Science] | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 4. CN108938626B - Carbazochrome sodium sulfonate pharmaceutical composition with good stability and high safety as well as preparation method and application thereof - Google Patents [patents.google.com]
- 5. Effect of Carbazochrome Sodium Sulfonate in Addition to Tranexamic Acid in Bleeding Trauma Patients - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Carbazochrome sodium sulfonate (AC-17) reverses endothelial barrier dysfunction through inhibition of phosphatidylinositol hydrolysis in cultured porcine endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [researchgate.net](http://researchgate.net) [researchgate.net]
- 8. Carbazochrome Sodium Sulfonate Hydrate | CymitQuimica [cymitquimica.com]
- 9. [nbinno.com](http://nbinno.com) [nbinno.com]
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